Application Note: NMR Spectral Elucidation of Methyl 2-(benzyloxy)-6-hydroxybenzoate

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Compound of Interest

Compound Name:	*Methyl 2-(benzyloxy)-6-hydroxybenzoate*
CAS No.:	*74292-74-3*
Cat. No.:	*B3056797*

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Introduction & Structural Context

In medicinal chemistry, highly substituted salicylic acid derivatives such as **methyl 2-(benzyloxy)-6-hydroxybenzoate** serve as critical synthetic intermediates. They are frequently utilized in scaffold hopping approaches to develop potent HIV-1 integrase inhibitors targeting the LEDGF/p75 interaction site . The synthesis and structural characterization of these differentially protected 2,6-dihydroxybenzoates rely heavily on precise Nuclear Magnetic Resonance (NMR) interpretation to confirm regioselectivity and structural conformation .

To successfully interpret the

H and

C NMR spectra of this molecule, one must understand the profound electronic effects governing its benzoate core:

- Intramolecular Hydrogen Bonding: The C6-hydroxyl group forms a strong intramolecular hydrogen bond with the carbonyl oxygen of the C1-methyl ester. This locks the molecule into

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a planar conformation and heavily deshields the hydroxyl proton.

- Resonance Shielding: While the ester group is typically electron-withdrawing, the two strongly electron-donating ortho-oxygen atoms (hydroxyl and benzyloxy) dominate the

  -system. Through resonance, they push electron density onto the ortho and para positions (C1, C3, and C5), resulting in unusually shielded chemical shifts for these carbons.

- Desymmetrization: Unlike its symmetrical precursor (methyl 2,6-dihydroxybenzoate), the introduction of the bulky benzyloxy group breaks the

  symmetry, creating distinct magnetic environments for the H-3 and H-5 protons.

H NMR Spectral Analysis & Causality

The proton spectrum of **methyl 2-(benzyloxy)-6-hydroxybenzoate** is defined by the interplay of hydrogen bonding and the desymmetrized aromatic core.

- The Hydroxyl Proton (-OH): Due to the rigid intramolecular hydrogen bond with the ester carbonyl, the electron density around the hydroxyl proton is drastically reduced. This results in a sharp, highly deshielded singlet far downfield (typically > 10.5 ppm).

- The Aromatic Core (H-3, H-4, H-5): The H-4 proton is situated meta to both oxygen substituents and para to the ester. Lacking the direct shielding resonance effects of the oxygens, it is the most deshielded proton on the benzoate core (~7.28 ppm). It couples to both H-3 and H-5, appearing as a pseudo-triplet (or doublet of doublets). Conversely, H-3 and H-5 are positioned ortho to the strongly electron-donating benzyloxy and hydroxyl groups, respectively, shifting them significantly upfield (~6.5 ppm).

- The Benzyl Group: The benzylic methylene (-CH

  -) appears as a sharp singlet (~5.15 ppm) due to the adjacent electronegative oxygen and aromatic ring.

Table 1: H NMR Assignments (400 MHz, CDCl)

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Position	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Integration	Causality / Structural Significance
C6-OH	10.85	Singlet (s)	-	1H	Highly deshielded due to strong intramolecular H-bonding with the ester C=O.
Benzyl Ar-H	7.30 – 7.45	Multiplet (m)	-	5H	Standard aromatic resonance for an unsubstituted phenyl ring.
H-4	7.28	Pseudo-triplet (t)	8.3	1H	Deshielded by para-ester; ortho-coupled to both H-3 and H-5.
H-3	6.58	Doublet of doublets (dd)	8.3, 1.0	1H	Shielded by the ortho-benzyloxy group.
H-5	6.52	Doublet of doublets (dd)	8.3, 1.0	1H	Shielded by the ortho-hydroxyl group.
Benzyl -CH -	5.15	Singlet (s)	-	2H	Deshielded by adjacent oxygen and phenyl ring.

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Ester -OCH	3.92	Singlet (s)	-	3H	Standard methyl ester resonance.

C NMR Spectral Analysis & Causality

The carbon spectrum provides definitive proof of the substitution pattern through predictable resonance effects. The most striking feature is the chemical shift of C-1. In a standard benzoate, the ipso carbon appears around 130 ppm. However, in this molecule, the combined ortho/para electron donation from the C2-benzyloxy and C6-hydroxyl groups pushes immense electron density onto C-1, shielding it to approximately 105.5 ppm.

Table 2: C NMR Assignments (100 MHz, CDCl)

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Position	Chemical Shift (, ppm)	Carbon Type	Causality / Structural Significance
C=O (Ester)	171.5	Quaternary (C)	Deshielded by electronegative oxygens; slightly shifted by H-bonding.
C-6 (C-OH)	162.0	Quaternary (C)	Strongly deshielded by the directly attached hydroxyl oxygen.
C-2 (C-OBn)	158.5	Quaternary (C)	Strongly deshielded by the directly attached benzyloxy oxygen.
Benzyl ipso	136.2	Quaternary (C)	Standard ipso carbon of a benzyl ether.
C-4	134.8	Methine (CH)	Lacks direct resonance shielding from ortho-oxygens.
Benzyl Ar-C	128.6, 128.1, 127.5	Methine (CH)	Ortho, meta, and para carbons of the benzyl group.
C-3	110.2	Methine (CH)	Highly shielded by the ortho-benzyloxy group (resonance effect).
C-5	106.8	Methine (CH)	Highly shielded by the ortho-hydroxyl group (resonance effect).
C-1	105.5	Quaternary (C)	Unusually shielded due to dual ortho-

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			oxygen resonance donation.
Benzyl -CH -	71.2	Methylene (CH)	Deshielded by the adjacent ether oxygen.
Ester -OCH	52.4	Methyl (CH)	Standard methyl ester carbon.

Experimental Protocol: Self-Validating NMR Acquisition

To ensure absolute trustworthiness in structural elucidation, a self-validating NMR workflow must be employed. Relying solely on 1D NMR can lead to misassignments between the C-3 and C-5 positions. The following protocol utilizes 2D HMBC (Heteronuclear Multiple Bond Correlation) to close the logical loop.

Step-by-Step Methodology

- Sample Preparation: Dissolve 15–20 mg of highly purified **methyl 2-(benzyloxy)-6-hydroxybenzoate** in 0.6 mL of deuterated chloroform (CDCl

) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard. Transfer to a standard 5 mm NMR tube.

- 1D

  H Acquisition: Acquire a standard

  H spectrum (e.g., 16 scans, 400 MHz).

  - Validation Check: Verify the presence of the downfield -OH singlet (>10.5 ppm) to confirm the ester carbonyl is intact and participating in hydrogen bonding.

- 1D

  C Acquisition: Acquire a proton-decoupled

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C spectrum (e.g., 512 scans, 100 MHz).

- Validation Check: Locate the highly shielded C-1 quaternary carbon (~105 ppm) to confirm the 1,2,6-trisubstitution pattern.

- 2D HMBC Cross-Validation (The Self-Validating Step):
  - Acquire a 2D

    H-

    C HMBC spectrum optimized for long-range couplings (

    = 8 Hz).
  - Logic Loop: Trace the correlation from the benzyl -CH

    - protons (~5.15 ppm). They will show a strong 3-bond correlation (

) to C-2 (~158.5 ppm).
  - Trace the correlation from the -OH proton (~10.85 ppm). It will show a 2-bond correlation (

) to C-6 (~162.0 ppm) and a 3-bond correlation to C-5 (~106.8 ppm).
  - Conclusion: This definitively assigns C-2 vs. C-6 and H-3 vs. H-5, proving the regiochemistry of the benzyloxy protection without destructive chemical derivatization.

Workflow Visualization

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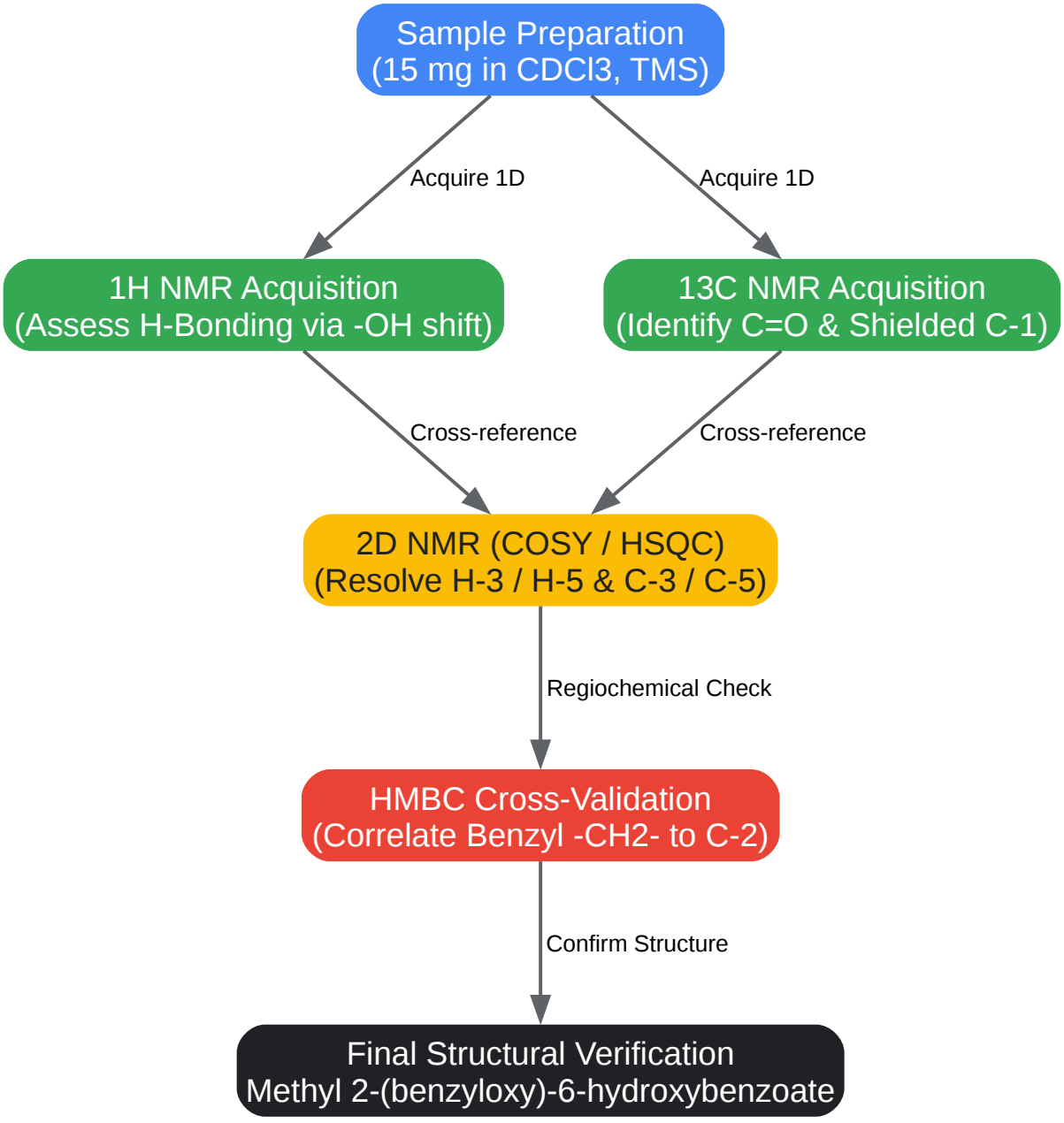

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Figure 1: Systematic NMR elucidation workflow for salicylic acid derivatives.

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